

Introduction: Understanding Bis(2-ethylhexyl) adipate (DEHA)

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) adipate*

CAS No.: 70147-21-6

Cat. No.: B7799064

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Bis(2-ethylhexyl) adipate, commonly known as DEHA or dioctyl adipate (DOA), is a significant organic compound with the chemical formula $C_{22}H_{42}O_4$.^{[1][2]} It is the diester formed from the condensation of adipic acid and 2-ethylhexanol.^{[1][3]} Structurally, it consists of a central six-carbon adipate core flanked by two branched 2-ethylhexyl ester groups. This molecular architecture imparts desirable properties, making it a colorless, oily liquid with low volatility and a mild odor.^{[1][3][4]}

DEHA's primary industrial application is as a plasticizer, a substance incorporated into polymers to enhance their flexibility, workability, and durability.^{[3][4][5]} It is particularly valued in the production of flexible polyvinyl chloride (PVC) products, where it improves low-temperature performance, extending the temperature range in which the material remains pliable.^[5] Its applications are diverse, ranging from food packaging films and medical devices to wire insulation, coatings, and synthetic lubricants.^{[6][7][8]} As regulatory scrutiny of certain phthalate-based plasticizers has increased, DEHA has gained prominence as a non-phthalate alternative, driving further research into its synthesis and properties.^[9] This guide provides a detailed exploration of the synthesis, purification, and analytical characterization of DEHA for professionals in research and development.

Part 1: Synthesis of Bis(2-ethylhexyl) adipate via Fischer Esterification

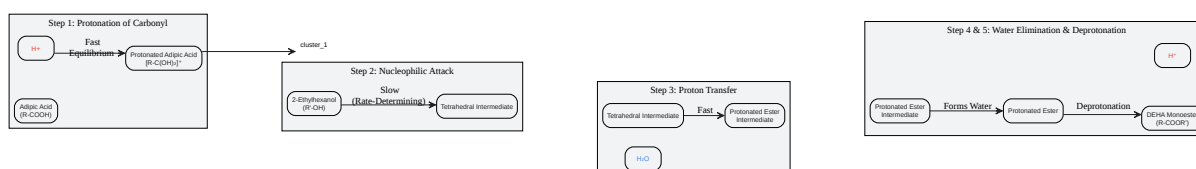
The industrial production of DEHA is predominantly achieved through the direct esterification of adipic acid with 2-ethylhexanol.[7][10][11] This reaction, a classic example of Fischer esterification, is an equilibrium-controlled process that requires a catalyst and the removal of a byproduct to achieve high yields.

Reaction Principle and Mechanism

The overall reaction involves the condensation of two molecules of 2-ethylhexanol with one molecule of adipic acid to form one molecule of DEHA and two molecules of water.



The reaction is typically catalyzed by a strong acid, which protonates the carbonyl oxygen of the adipic acid, thereby increasing its electrophilicity and making it more susceptible to nucleophilic attack by the alcohol. The subsequent steps involve proton transfer, elimination of water, and deprotonation of the carbonyl to regenerate the acid catalyst and yield the ester.



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Caption: Mechanism of Acid-Catalyzed Fischer Esterification for one carboxyl group.

Causality Behind Experimental Choices

- **Reactant Stoichiometry:** The reaction requires a 1:2 molar ratio of adipic acid to 2-ethylhexanol.^[12] In practice, a slight excess of the alcohol (e.g., 1.5 equivalents per carboxyl group) is often used.^[9] This serves a dual purpose: it acts as a solvent and, according to Le Chatelier's principle, shifts the reaction equilibrium towards the product side, thereby increasing the conversion of adipic acid.
- **Catalyst Selection:**
 - **Homogeneous Acid Catalysts:** Concentrated sulfuric acid or p-toluenesulfonic acid (p-TSA) are effective and commonly used catalysts.^{[7][13]} They are low-cost and highly active. However, their corrosive nature necessitates specialized equipment, and their removal requires a neutralization and washing step, which generates aqueous waste.
 - **Heterogeneous Acid Catalysts:** Solid acid catalysts, such as acidic ion-exchange resins, offer a more sustainable alternative. They are less corrosive, can be easily separated from the reaction mixture by filtration, and are reusable. This simplifies the purification process and reduces waste generation.^[12]
 - **Biocatalysts:** Lipases, particularly immobilized enzymes like *Candida antarctica* lipase B (Novozym 435), can catalyze the esterification under milder conditions (e.g., lower temperatures).^{[9][14]} This enzymatic route is highly selective, minimizes side reactions, and is considered a green chemistry approach. However, the cost of the enzyme can be a limiting factor for large-scale production.^{[9][14]}
- **Temperature and Water Removal:** The esterification is typically conducted at temperatures between 140-180°C.^{[12][13]} This temperature provides sufficient thermal energy to achieve a reasonable reaction rate. Critically, to drive the equilibrium towards the product, the water formed during the reaction must be continuously removed. This is most effectively accomplished by azeotropic distillation using a Dean-Stark apparatus, often with a water-carrying agent like toluene.^[12]

Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a general procedure for the synthesis of DEHA using p-toluenesulfonic acid as a catalyst.

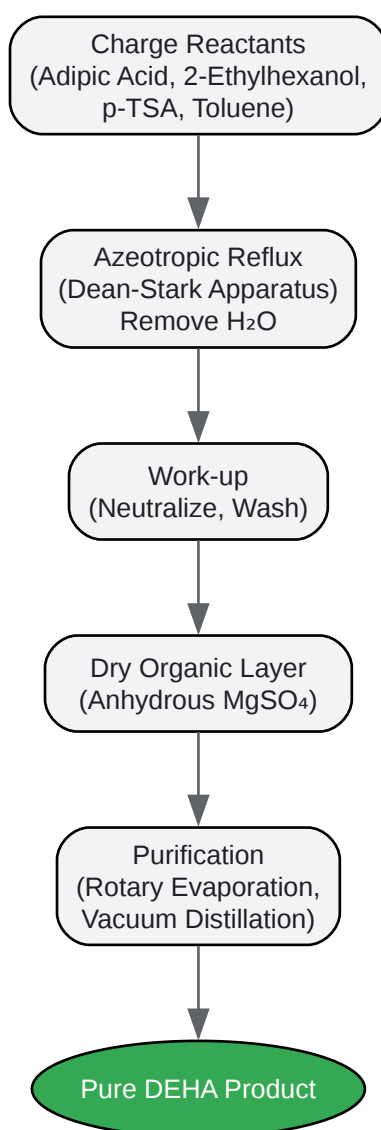
Materials:

- Adipic Acid (1.0 mole)
- 2-Ethylhexanol (2.2 moles)
- p-Toluenesulfonic acid monohydrate (p-TSA) (1-2% by weight of adipic acid)
- Toluene (as azeotropic agent)
- 5% Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution (Brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Procedure:

- Setup: Assemble a round-bottom flask equipped with a magnetic stirrer, a Dean-Stark apparatus, a reflux condenser, and a heating mantle with a temperature controller.
- Charging Reactants: Charge the flask with adipic acid, 2-ethylhexanol, p-TSA, and a sufficient volume of toluene.
- Reaction: Heat the mixture to reflux. Water will begin to co-distill with toluene and collect in the Dean-Stark trap. Monitor the reaction progress by observing the amount of water collected (target: 2.0 moles). The reaction is typically complete within 3-5 hours.
- Cooling and Neutralization: Once the theoretical amount of water is collected, cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel.
- Work-up:
 - Wash the organic layer sequentially with 5% NaHCO_3 solution to neutralize the p-TSA catalyst. (Caution: CO_2 evolution).

- Wash with deionized water.
- Wash with brine to break any emulsions and aid in drying.
- Drying: Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , then filter to remove the drying agent.
- Purification:
 - Remove the toluene and excess 2-ethylhexanol by rotary evaporation.
 - Purify the crude DEHA by vacuum distillation to obtain a clear, colorless final product.



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Caption: General workflow for the synthesis and purification of DEHA.

Part 2: Characterization and Quality Control

Thorough characterization is essential to confirm the successful synthesis of DEHA and to assess its purity. A combination of spectroscopic and chromatographic techniques provides a comprehensive analytical profile.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and powerful tool for identifying the functional groups present in the synthesized molecule, thereby confirming the ester formation.

- Principle: The technique measures the absorption of infrared radiation by the sample, which causes molecular vibrations (stretching, bending) at specific frequencies corresponding to the bonds present.
- Expected Spectrum: The FTIR spectrum of DEHA is characterized by several key absorption bands:
 - $\sim 1735\text{ cm}^{-1}$: A strong, sharp peak corresponding to the C=O (carbonyl) stretching vibration of the ester group. The absence of a broad O-H peak around 3000 cm^{-1} from the carboxylic acid starting material indicates a complete reaction.
 - $\sim 2850\text{-}2960\text{ cm}^{-1}$: Strong C-H stretching vibrations from the numerous methylene (CH_2) and methyl (CH_3) groups in the ethylhexyl chains.
 - $\sim 1170\text{ cm}^{-1}$: A strong C-O stretching vibration characteristic of the ester linkage.^[15]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure, confirming the connectivity of atoms and the purity of the sample.

- ^1H NMR (Proton NMR): This technique identifies the different types of protons in the molecule based on their chemical environment. For DEHA, the expected signals are:

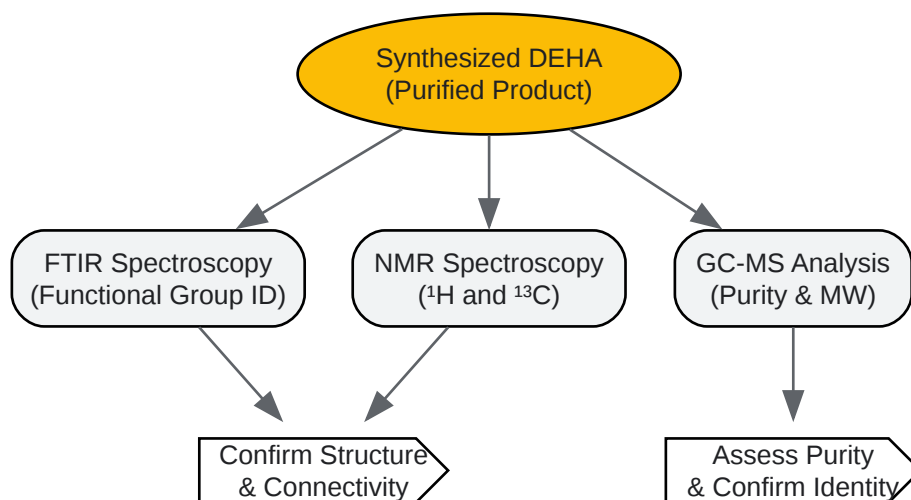
- ~4.00 ppm: A doublet of doublets corresponding to the -O-CH₂- protons of the ester group, adjacent to the chiral center.[\[16\]](#)[\[17\]](#)
- ~2.33 ppm: A triplet for the -CH₂- protons of the adipate backbone adjacent to the carbonyl groups.[\[16\]](#)
- ~1.2-1.7 ppm: A complex series of overlapping multiplets for the numerous methylene (-CH₂-) and methine (-CH-) protons in the ethylhexyl chains.[\[16\]](#)[\[17\]](#)
- ~0.90 ppm: Triplets corresponding to the terminal methyl (-CH₃) protons of the ethylhexyl chains.[\[16\]](#)[\[17\]](#)
- ¹³C NMR (Carbon NMR): This provides information on the different carbon environments. Key signals include:
 - ~173 ppm: The carbonyl carbon of the ester.
 - ~67 ppm: The -O-CH₂- carbon of the ester linkage.
 - A series of signals between ~11-40 ppm corresponding to the various alkyl carbons in the adipate and ethylhexyl chains.[\[10\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the definitive method for assessing the purity of DEHA and confirming its molecular weight.[\[18\]](#)

- Principle: The gas chromatograph separates volatile components of the sample based on their boiling points and interactions with the stationary phase of the column.[\[18\]](#) The separated components then enter the mass spectrometer, which ionizes them and separates the resulting fragments based on their mass-to-charge ratio, generating a unique mass spectrum for each component.[\[19\]](#)
- Expected Results:
 - Chromatogram: A successful synthesis will show a single, dominant peak in the gas chromatogram, indicating a high-purity product. The retention time of this peak should match that of a DEHA standard.

- Mass Spectrum: The mass spectrum of the main peak will show a molecular ion peak (M^+) corresponding to the molecular weight of DEHA (370.57 g/mol) and a characteristic fragmentation pattern that can be used to confirm its identity.[1][2]



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Caption: A multi-technique workflow for the characterization of DEHA.

Part 3: Physicochemical Properties and Safety Profile

Key Physicochemical Data

The following table summarizes the essential physical and chemical properties of **Bis(2-ethylhexyl) adipate**.

Property	Value	Reference(s)
Molecular Formula	C ₂₂ H ₄₂ O ₄	[1][2]
Molecular Weight	370.57 g/mol	[1][2]
CAS Number	103-23-1	[1][2]
Appearance	Colorless to straw-colored, oily liquid	[1][3][4]
Boiling Point	417 °C	[1][2]
Melting Point	-67 °C	[1]
Density	~0.925 g/mL at 20 °C	[1][4]
Refractive Index (n ²⁰ /D)	~1.447	[1][4]
Flash Point	>196 °C (>230 °F)	[1][8]
Water Solubility	Immiscible / Very low (<0.0001 g/L)	[1][4]

Safety and Toxicological Overview

- **Acute Toxicity:** DEHA exhibits very low acute toxicity, with high LD50 values in animal studies, indicating it is not significantly harmful if ingested in single, large doses.[6][8][20]
- **Irritation:** It may cause mild irritation to the skin, eyes, and respiratory tract upon direct contact or inhalation.[21]
- **Carcinogenicity:** The International Agency for Research on Cancer (IARC) has classified DEHA in Group 3, meaning it is "not classifiable as to its carcinogenicity to humans" due to inadequate evidence.[22] There is limited evidence of it causing liver cancer in animal studies at high doses.[21]
- **Handling:** Standard laboratory safety precautions should be observed, including the use of personal protective equipment (gloves, safety glasses) and working in a well-ventilated area. It is stable under normal conditions but is incompatible with strong oxidizing agents.[1][4]

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